

An In-depth Technical Guide on the Structure and Chemical Properties of SZUH280

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Compound of Interest

Compound Name: SZUH280

Cat. No.: B12397635

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Abstract

SZUH280 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Histone Deacetylase 8 (HDAC8), an enzyme implicated in the progression of various cancers. Structurally, **SZUH280** is a heterobifunctional molecule that joins a ligand for HDAC8, PCI-34051, to a ligand for the E3 ubiquitin ligase Cereblon (CRBN), pomalidomide, via a flexible linker. This unique construction facilitates the ubiquitination and subsequent proteasomal degradation of HDAC8, offering a promising therapeutic strategy for cancers characterized by HDAC8 overexpression. This document provides a comprehensive overview of the structure, chemical properties, and mechanism of action of **SZUH280**, along with detailed experimental protocols for its synthesis and biological characterization.

Structure and Chemical Properties

SZUH280 is a chimeric molecule engineered to induce the degradation of HDAC8.^[1] It is comprised of three key components: the HDAC8 inhibitor PCI-34051, a linker moiety, and the CRBN-binding ligand pomalidomide. This design allows **SZUH280** to simultaneously bind to both HDAC8 and the CRBN E3 ubiquitin ligase, thereby bringing them into close proximity.

Physicochemical Properties

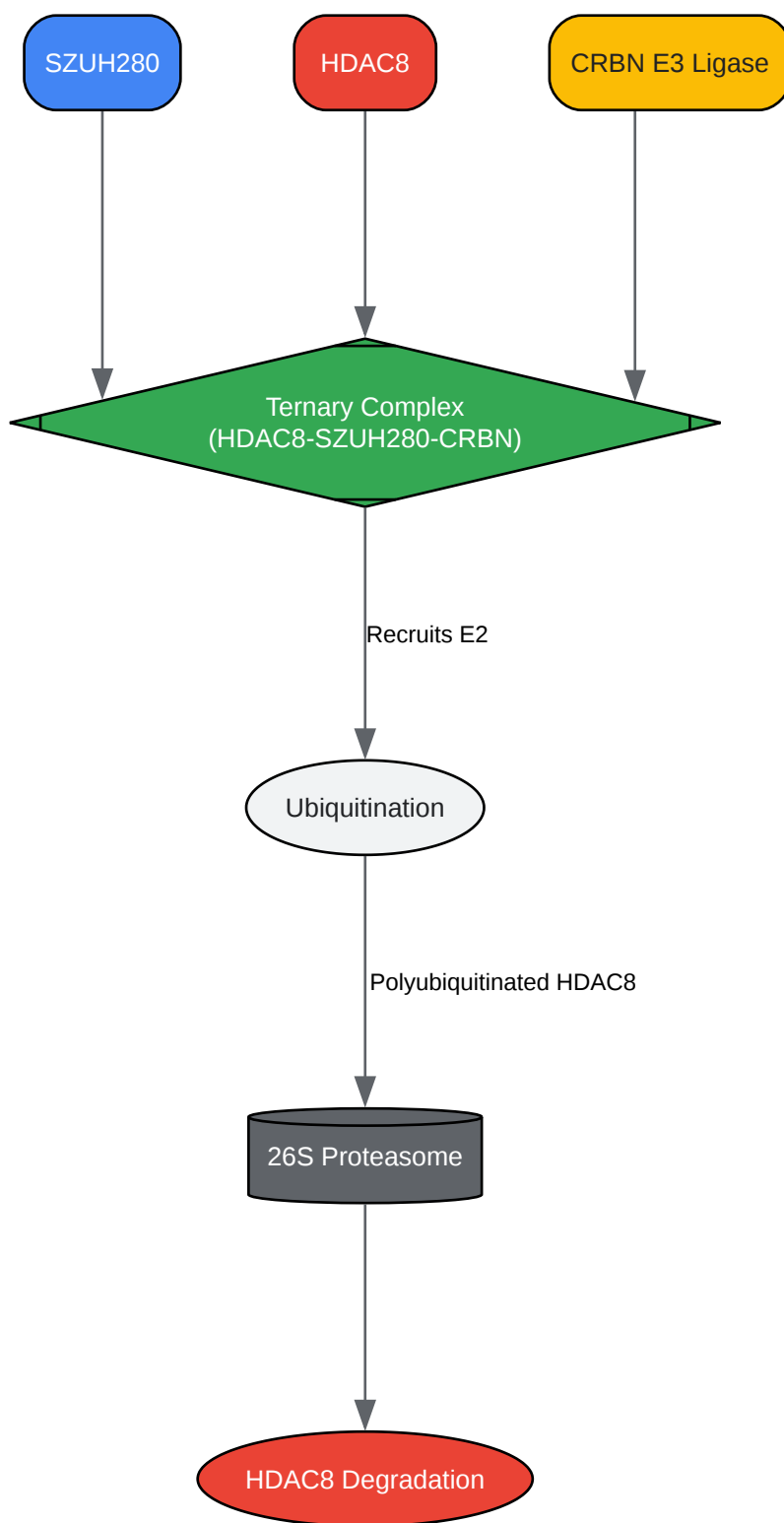
A summary of the key physicochemical properties of **SZUH280** is presented in Table 1. These properties are crucial for understanding the molecule's absorption, distribution, metabolism, and excretion (ADME) profile, as well as its potential for oral bioavailability.

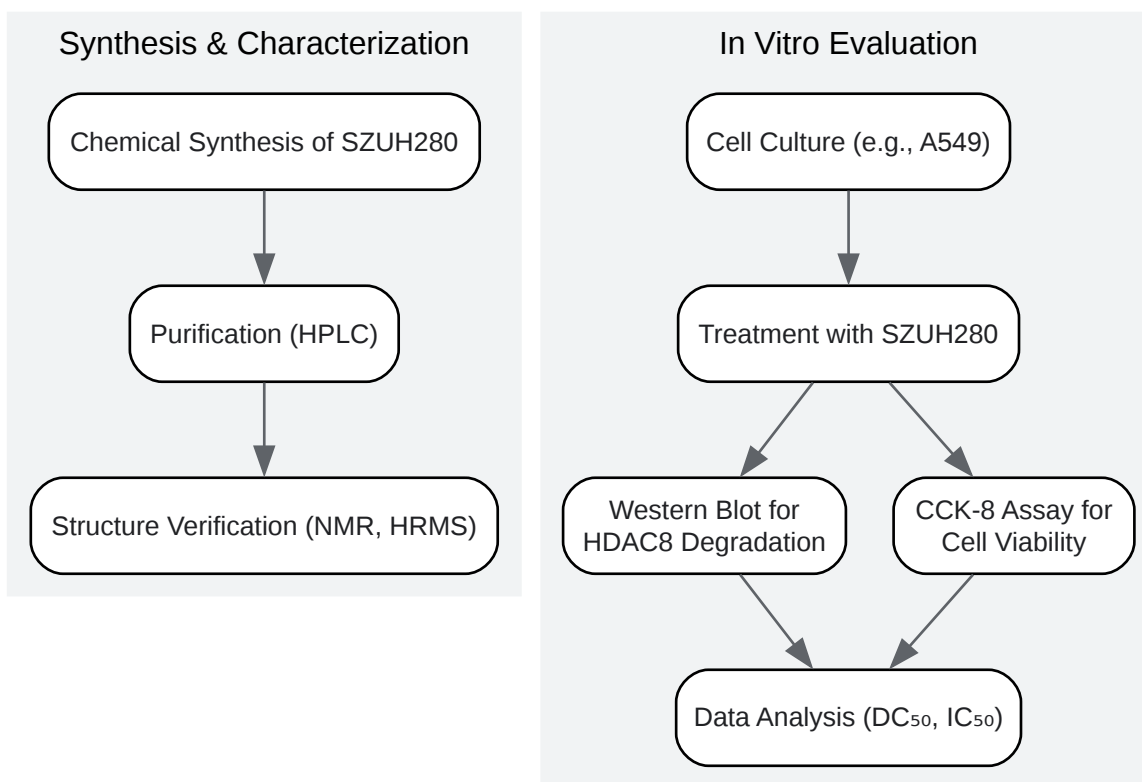
Property	Value	Source
Molecular Formula	C40H40N8O8	Calculated
Molecular Weight	760.80 g/mol	Calculated
SMILES	<chem>O=C(NC1=O)CCC1N(C2=O)c3c(cccc3)C2=O.O=C(NO)c4cc5c(cn4Cc6ccc(OCCOCc7cn(nc7)CNc8cccc9c8C(=O)N(C%10=O)C%10CCC(=O)NC%10=O)cc6)c[nH]5</chem>	IUPHAR/BPS Guide to PHARMACOLOGY
Calculated LogP	2.65	Chemicalize
Hydrogen Bond Donors	4	Chemicalize
Hydrogen Bond Acceptors	12	Chemicalize

Table 1: Physicochemical properties of **SZUH280**.

Mechanism of Action

SZUH280 functions as a PROTAC, a molecule designed to hijack the cell's natural protein disposal system to eliminate a specific target protein. The mechanism of action involves the formation of a ternary complex between HDAC8, **SZUH280**, and the CRBN E3 ubiquitin ligase. This proximity induces the transfer of ubiquitin from the E2 ubiquitin-conjugating enzyme to HDAC8. The polyubiquitinated HDAC8 is then recognized and degraded by the 26S proteasome.





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References

- 1. pubs.acs.org [pubs.acs.org]
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